

Spectroscopic Profile of 4-Biphenylyl Disulfide: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Biphenylyl disulfide

Cat. No.: B15242735

[Get Quote](#)

For researchers, scientists, and professionals in drug development, a comprehensive understanding of the structural and electronic properties of molecules is paramount. This technical guide provides a detailed overview of the spectroscopic data for **4-Biphenylyl disulfide**, a molecule of interest in various chemical and pharmaceutical research areas. The following sections present its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, alongside the experimental protocols for these characterization techniques.

Summary of Spectroscopic Data

The spectroscopic data for **4-Biphenylyl disulfide** (C₂₄H₁₈S₂) is summarized in the tables below, providing a clear and concise reference for its structural identification.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Parameter	¹ H NMR (400 MHz, CDCl ₃)
Chemical Shift (δ)	7.24–7.36 ppm (m, 6H)
	7.54 ppm (m, 4H)
Parameter	¹³ C NMR
Data Not Available	

Note: While ^1H NMR data has been reported, comprehensive and verified ^{13}C NMR data for **4-Biphenyl disulfide** is not readily available in the cited literature.

Infrared (IR) Spectroscopy

Parameter	Value
Data Not Available	

Note: Specific IR absorption peaks for **4-Biphenyl disulfide** have not been detailed in the available literature.

Mass Spectrometry (MS)

Parameter	Value
Data Not Available	

Note: Verifiable mass spectrometry data for the molecular ion of **4-Biphenyl disulfide** is not present in the consulted resources.

Experimental Protocols

Detailed experimental methodologies are crucial for the replication and verification of spectroscopic data. The following protocols are based on general procedures for the analysis of symmetrical disulfides.

NMR Spectroscopy

^1H NMR spectra are typically recorded on a 400 MHz spectrometer using deuterated chloroform (CDCl_3) as the solvent.^[1] The sample is dissolved in the deuterated solvent, and the chemical shifts are reported in parts per million (ppm) relative to an internal standard, commonly tetramethylsilane (TMS).

IR Spectroscopy

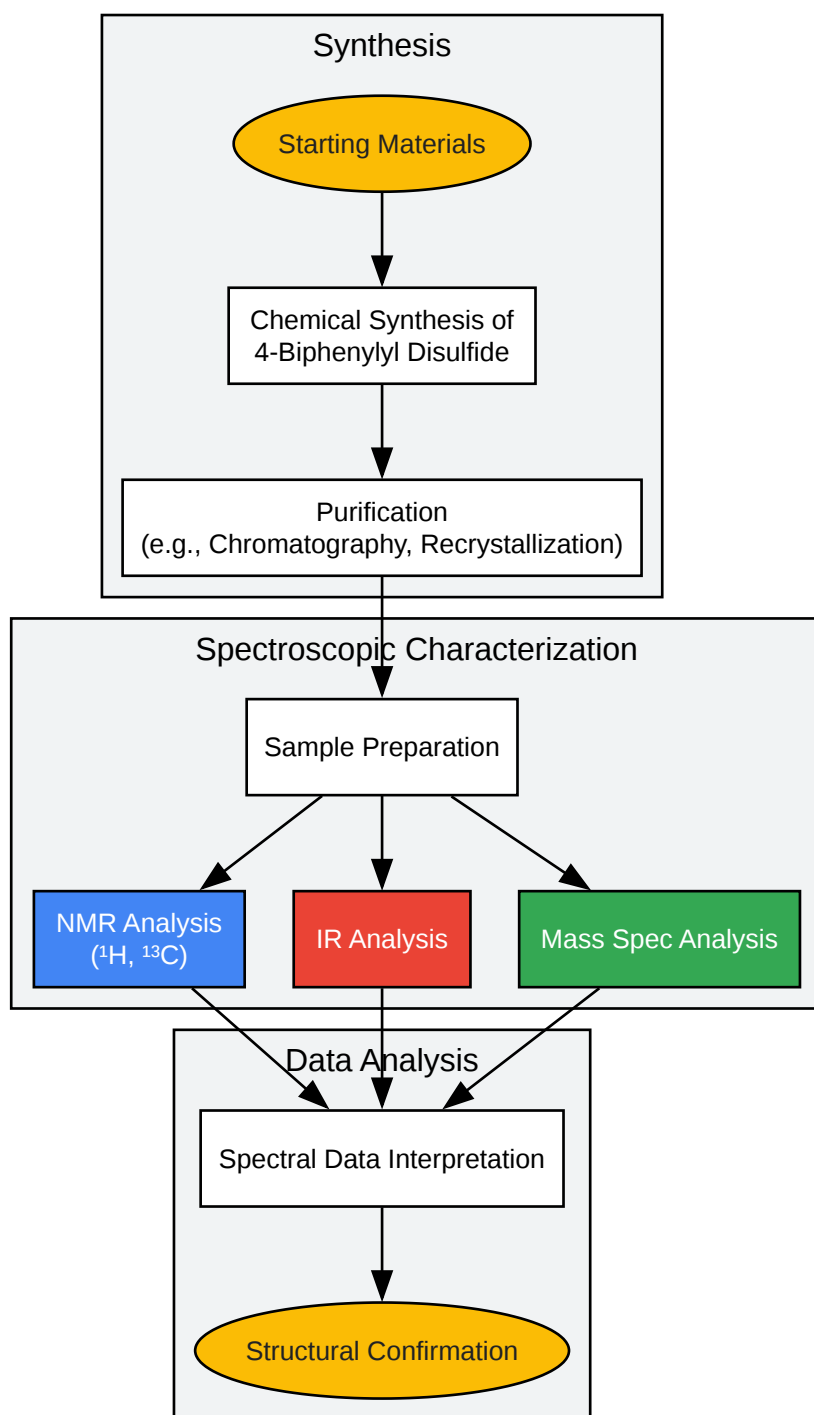
Infrared spectra are generally obtained using an FT-IR spectrometer. The solid sample can be prepared as a KBr pellet or analyzed as a thin film. The spectrum is recorded over a standard range (e.g., $4000\text{--}400\text{ cm}^{-1}$) to identify characteristic functional group vibrations.

Mass Spectrometry

Mass spectra are acquired using a mass spectrometer, often with an electron ionization (EI) source for small molecules. The sample is introduced into the instrument, and the resulting mass-to-charge ratio (m/z) of the molecular ion and its fragments are recorded to determine the molecular weight and fragmentation pattern.

Experimental and Data Acquisition Workflow

The logical flow for the synthesis and subsequent spectroscopic characterization of **4-Biphenyl disulfide** is outlined in the diagram below. This workflow represents a standard procedure in synthetic and analytical chemistry.



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis and spectroscopic analysis of **4-Biphenyl disulfide**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. rsc.org [rsc.org]
- To cite this document: BenchChem. [Spectroscopic Profile of 4-Biphenyl Disulfide: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15242735#spectroscopic-data-of-4-biphenyl-disulfide-nmr-ir-mass-spec\]](https://www.benchchem.com/product/b15242735#spectroscopic-data-of-4-biphenyl-disulfide-nmr-ir-mass-spec)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com